

An In-depth Technical Guide to Nona-3,5-diyn-2-one

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Compound of Interest

Compound Name: Nona-3,5-diyn-2-one

Cat. No.: B046029

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Abstract

Nona-3,5-diyn-2-one is a naturally occurring polyacetylene that has been identified as a constituent of the essential oil of *Selinum tenuifolium*. This technical guide provides a comprehensive overview of the current knowledge regarding this compound, including its discovery, physicochemical properties, and potential for further research. While specific biological activities and a dedicated chemical synthesis have not been extensively reported in publicly available literature, this guide consolidates the existing data and proposes logical experimental pathways for its synthesis and biological evaluation based on related compounds.

Discovery and History

Nona-3,5-diyn-2-one was first identified as a natural product isolated from the volatile oil of the roots of *Selinum tenuifolium* Wall.[1] This discovery places it within the broader class of polyacetylenes, which are known for their presence in various plant species and their diverse biological activities. Research into the chemical composition of *Selinum tenuifolium* has revealed a variety of polyacetylenic compounds, with **nona-3,5-diyn-2-one** being one of the identified constituents.[1]

Physicochemical Properties

While a comprehensive experimental characterization is not widely published, spectral data from online databases confirms the structure of **Nona-3,5-diyn-2-one**.

Table 1: Physicochemical Properties of Nona-3,5-diyn-2-one

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O	SpectraBase
Molecular Weight	134.18 g/mol	SpectraBase
Appearance	Not reported	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Solubility	Not reported	-

Table 2: Spectroscopic Data for Nona-3,5-diyn-2-one

Technique	Data (Predicted/Referenced)	Source
¹³ C NMR	Data available but specific shifts not published.	SpectraBase
Mass Spectrometry (GC-MS)	Data available but fragmentation not detailed.	SpectraBase

Note: Specific, experimentally determined quantitative data for ¹³C NMR chemical shifts and mass spectrometry fragmentation patterns are not readily available in the public domain. The presence of these spectra on platforms like SpectraBase confirms the compound's characterization.

Experimental Protocols

Proposed Protocol for Isolation from *Selinum tenuifolium*

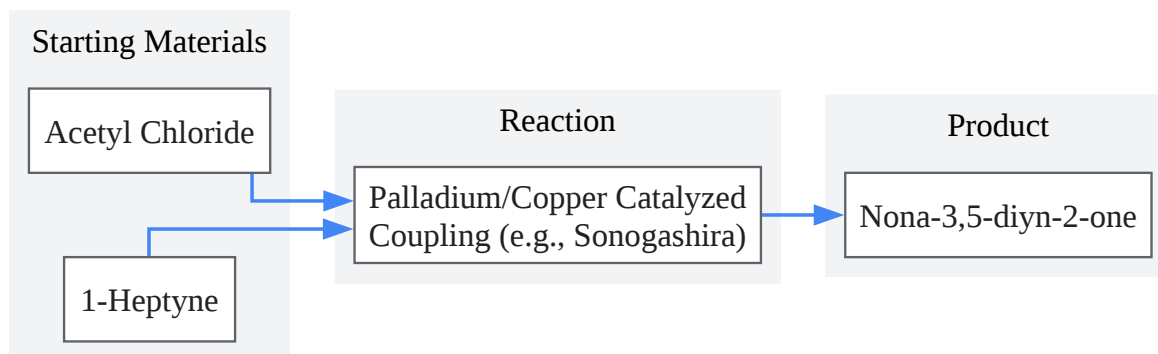
Based on the general methods for extracting essential oils, a plausible protocol for the isolation of **Nona-3,5-diyn-2-one** is as follows:

- Plant Material: Freshly collected roots of *Selinum tenuifolium*.
- Extraction: Hydrodistillation of the ground plant material using a Clevenger-type apparatus for a sufficient duration (e.g., 3-4 hours) to extract the volatile components.
- Separation: The collected essential oil is then separated from the aqueous layer.
- Fractionation: The crude essential oil is subjected to column chromatography on silica gel using a gradient of non-polar to polar solvents (e.g., hexane to ethyl acetate) to separate the different constituents.
- Identification: Fractions are analyzed by Thin Layer Chromatography (TLC) and Gas Chromatography-Mass Spectrometry (GC-MS) to identify the fraction containing **Nona-3,5-diyn-2-one**.
- Purification: The identified fraction is further purified by preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.
- Characterization: The structure of the isolated compound is confirmed by spectroscopic methods including ^1H NMR, ^{13}C NMR, IR, and high-resolution mass spectrometry.

Proposed Protocol for Chemical Synthesis

While a specific synthesis for **Nona-3,5-diyn-2-one** is not documented, a plausible synthetic route can be designed based on established methods for the synthesis of conjugated diynones. A potential approach involves the coupling of a terminal alkyne with an acyl chloride.

Workflow for Proposed Synthesis:



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Caption: Proposed synthetic workflow for **Nona-3,5-diyn-2-one**.

Detailed Steps:

- Protection of 1-Heptyne (if necessary): Depending on the specific coupling conditions, the terminal alkyne of 1-heptyne may need to be protected.
- Coupling Reaction: A Sonogashira coupling of 1-heptyne (or its protected form) with acetyl chloride in the presence of a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), a copper(I) co-catalyst (e.g., CuI), and a suitable base (e.g., triethylamine) in an appropriate solvent (e.g., THF or DMF).
- Deprotection (if necessary): If a protecting group was used, it would be removed in this step.
- Work-up and Purification: The reaction mixture is worked up by quenching the reaction, extracting the product into an organic solvent, washing, drying, and concentrating. The crude product is then purified by column chromatography.

Biological Activity and Signaling Pathways

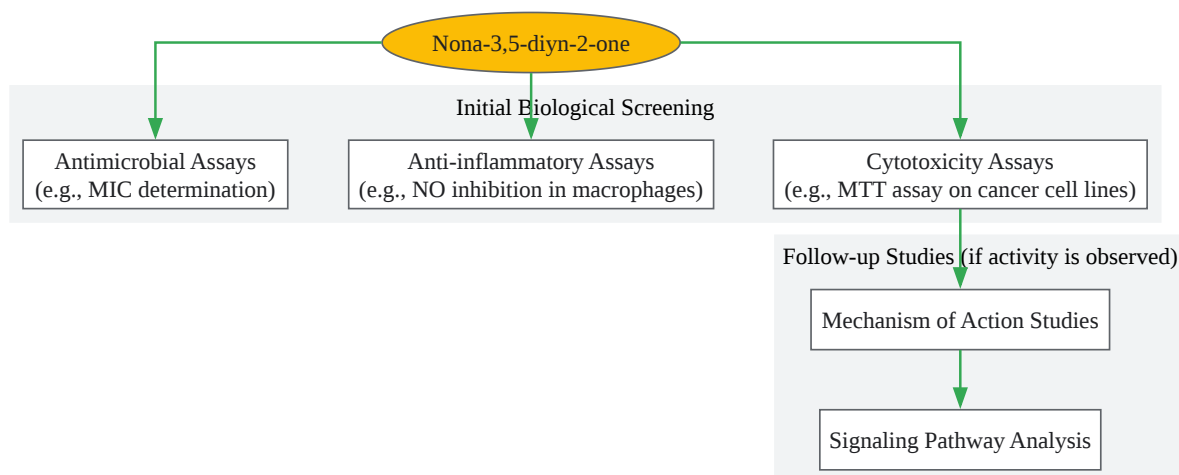
There is currently no specific data on the biological activity or the signaling pathways modulated by pure **Nona-3,5-diyn-2-one**. However, the class of polyacetylenes is known to exhibit a range of biological effects.

General Activities of Polyacetylenes:

- Antimicrobial and Antifungal Activity: Many polyacetylenes have shown potent activity against various bacteria and fungi.
- Anti-inflammatory Effects: Some polyacetylenes have been reported to inhibit inflammatory pathways.
- Cytotoxic and Anti-cancer Activity: Certain polyacetylenes have demonstrated cytotoxicity against various cancer cell lines.

Given these general activities, a logical workflow for the initial biological screening of **Nona-3,5-diyn-2-one** can be proposed.

Workflow for Biological Screening:



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Caption: Proposed workflow for the biological evaluation of **Nona-3,5-diyn-2-one**.

Conclusion and Future Directions

Nona-3,5-diyn-2-one is a naturally occurring polyacetylene with a confirmed structure, yet it remains a largely understudied molecule. The lack of detailed experimental data on its synthesis and biological activity presents a significant opportunity for future research. The proposed protocols for its isolation and synthesis, along with a strategic approach to biological screening, provide a framework for researchers to further investigate this compound. Elucidation of its biological activities could pave the way for its development as a lead compound in drug discovery, particularly in the areas of antimicrobial and anticancer therapies. Further investigation into the essential oil of *Selinum tenuifolium* may also yield more insights into the biosynthesis and ecological role of this and related polyacetylenes.

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References

- 1. chemguide.co.uk [chemguide.co.uk]
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